

Introduction: The Strategic Value of Functionalized Boronic Esters in Synthesis

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Compound of Interest

Compound Name: 3-[2-(Dimethylamino)ethoxy]phenylboronic Acid Pinacol Ester

Cat. No.: B1455397

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In the landscape of modern organic chemistry and drug discovery, boronic acids and their pinacol esters are indispensable building blocks.[1][2] Their stability, functional group tolerance, and predictable reactivity in palladium-catalyzed cross-coupling reactions have established them as foundational tools for constructing complex molecular architectures.[3] This guide focuses on a specific, highly functionalized reagent: **3-[2-(Dimethylamino)ethoxy]phenylboronic acid pinacol ester**.

This molecule is more than a simple arylboronate; it is a strategically designed synthetic intermediate. Its structure incorporates three key features:

- **The Phenylboronic Acid Pinacol Ester:** A stable and easy-to-handle moiety, primed for participation in Suzuki-Miyaura cross-coupling reactions to form critical carbon-carbon bonds.[4]
- **The Ether Linkage:** Provides conformational flexibility and influences the electronic properties of the phenyl ring.
- **The Terminal Dimethylamino Group:** A tertiary amine that imparts basicity, increases aqueous solubility under acidic conditions, and offers a site for salt formation or further derivatization.

This combination makes the compound a versatile tool for medicinal chemists aiming to introduce this specific motif into target molecules, thereby modulating properties like solubility, cell permeability, and target engagement. This whitepaper provides a comprehensive overview of its properties, a validated synthetic workflow, and its application, designed for researchers and drug development professionals.

PART 1: Core Physicochemical Properties

A precise understanding of a reagent's physical and chemical properties is paramount for successful experimental design. The key identifiers and properties of **3-[2-(Dimethylamino)ethoxy]phenylboronic acid pinacol ester** are summarized below.

Diagram 1: Chemical Structure of **3-[2-(Dimethylamino)ethoxy]phenylboronic acid pinacol ester**

Caption: Molecular structure of the title compound.

Table 1: Physicochemical and Identification Data

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₂₆ BNO ₃	[5]
Molecular Weight	291.19 g/mol	[5][6]
CAS Number	925940-40-5	[5][7]
Appearance	Liquid	[5]
Purity	Typically ≥95%	[5][7]
IUPAC Name	N,N-Dimethyl-2-(3-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)phenoxy)ethanamine	[5]
InChI Key	QEVHVNXLJPMB-UHFFFAOYSA-N	[5]
Common Synonyms	(3-(2-(Dimethylamino)ethoxy)phenyl)boronic acid pinacol ester; Dimethyl-{2-[3-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-phenoxy]-ethyl}-amine	[5][10]

PART 2: Synthesis and Mechanistic Rationale

The synthesis of arylboronic acid pinacol esters is most commonly achieved via the Miyaura borylation reaction.[3] This palladium-catalyzed process provides a reliable and high-yielding route from aryl halides or triflates. The pinacol ester is specifically used over the free boronic acid due to its enhanced stability towards air and moisture, which prevents premature degradation and simplifies purification by standard techniques like silica gel chromatography.[4]

A robust synthetic pathway to **3-[2-(Dimethylamino)ethoxy]phenylboronic acid pinacol ester** starts from the corresponding aryl bromide, 1-bromo-3-[2-(dimethylamino)ethoxy]benzene.

Diagram 2: Synthetic Scheme via Miyaura Borylation

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